

Application Note: Quantification of N-nitroso-cinacalcet using LC-MS/MS

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Compound of Interest

Compound Name: *N-nitroso-cinacalcet*

Cat. No.: *B15808108*

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Introduction

Cinacalcet is an active pharmaceutical ingredient (API) used to treat secondary hyperparathyroidism and hypercalcemia.[1][2] Like other drugs containing a secondary amine functional group, cinacalcet is susceptible to nitrosation, leading to the formation of **N-nitroso-cinacalcet**, a nitrosamine drug substance-related impurity (NDSRI).[3][4][5] Due to the potential carcinogenic nature of nitrosamine impurities, regulatory agencies like the U.S. Food and Drug Administration (FDA) have established strict acceptable intake (AI) limits.[6][7][8] For **N-nitroso-cinacalcet**, the AI limit is set at 400 ng/day.[3][5] This necessitates the development of highly sensitive and specific analytical methods to quantify this impurity at trace levels in both the drug substance and the final drug product.

This application note details a validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the quantification of **N-nitroso-cinacalcet**. LC-MS/MS is the preferred technique for nitrosamine analysis due to its high sensitivity and selectivity, which are crucial for meeting the low detection limits required by regulatory bodies.[6][9] High-performance liquid chromatography with ultraviolet detection (HPLC-UV) is generally considered unreliable for this purpose due to potential interference from other impurities and insufficient sensitivity.[10]

Challenges in Analysis

The analysis of **N-nitroso-cinacalcet** presents several challenges. The presence of a trifluoromethyl group in the cinacalcet structure can lead to ion suppression in the mass spectrometer, potentially affecting the sensitivity of the method.^[10] Therefore, careful optimization of the ion source parameters is critical. Furthermore, complete chromatographic separation of **N-nitroso-cinacalcet** from the cinacalcet API is essential to prevent matrix effects and ensure accurate quantification.^[10] It has also been observed that **N-nitroso-cinacalcet** may exist as syn and anti isomers, which can result in the appearance of two distinct chromatographic peaks with the same mass-to-charge ratio (m/z).^[10]

Experimental Protocols

1. Materials and Reagents

- **N-nitroso-cinacalcet** reference standard
- Cinacalcet hydrochloride reference standard
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- **N-nitroso-cinacalcet-d4** (internal standard)

2. Standard Solution Preparation

- **Standard Stock Solution (1000 ng/mL):** Accurately weigh and dissolve an appropriate amount of **N-nitroso-cinacalcet** reference standard in methanol to obtain a concentration of 1000 ng/mL.

- Internal Standard (IS) Stock Solution (1000 ng/mL): Prepare a 1000 ng/mL stock solution of **N-nitroso-cinacalcet-d4** in methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the standard stock solution with a 50:50 mixture of methanol and water to obtain concentrations for the calibration curve.
- Spiking Solution: A suitable concentration of the standard stock solution is used for spiking sample solutions to assess accuracy and precision.

3. Sample Preparation

- Drug Substance: Accurately weigh approximately 100 mg of the cinacalcet hydrochloride drug substance into a suitable volumetric flask. Dissolve and dilute to volume with the diluent (e.g., 1% formic acid in water).[\[11\]](#)
- Drug Product (Tablets): Finely crush a representative number of tablets (e.g., not less than 20).[\[12\]](#) Accurately weigh a portion of the powder equivalent to a specific amount of cinacalcet and transfer it to a volumetric flask. Add the diluent, sonicate to ensure complete dissolution of the API, and then dilute to the final volume.
- Fortification: Add a known amount of the internal standard solution to all sample and standard preparations.
- Filtration: Filter the final solutions through a 0.22 µm syringe filter prior to injection into the LC-MS/MS system.

4. LC-MS/MS Instrumentation and Conditions

A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system coupled with a triple quadrupole mass spectrometer is recommended.

Table 1: Chromatographic Conditions

Parameter	Value
Column	C18 column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient Elution	As required for optimal separation
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

Table 2: Mass Spectrometer Conditions

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI)[10]
Detection Mode	Multiple Reaction Monitoring (MRM)[10]
Source Temperature	Optimization required (e.g., 400-550 °C)
IonSpray Voltage	Optimization required (e.g., 4500 V)
MRM Transitions	See Table 3

Table 3: MRM Transitions for **N-nitroso-cinacalcet** and Internal Standard

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
N-nitroso-cinacalcet	387.2	155.1	100	25
N-nitroso-cinacalcet-d4 (IS)	391.2	155.1	100	25

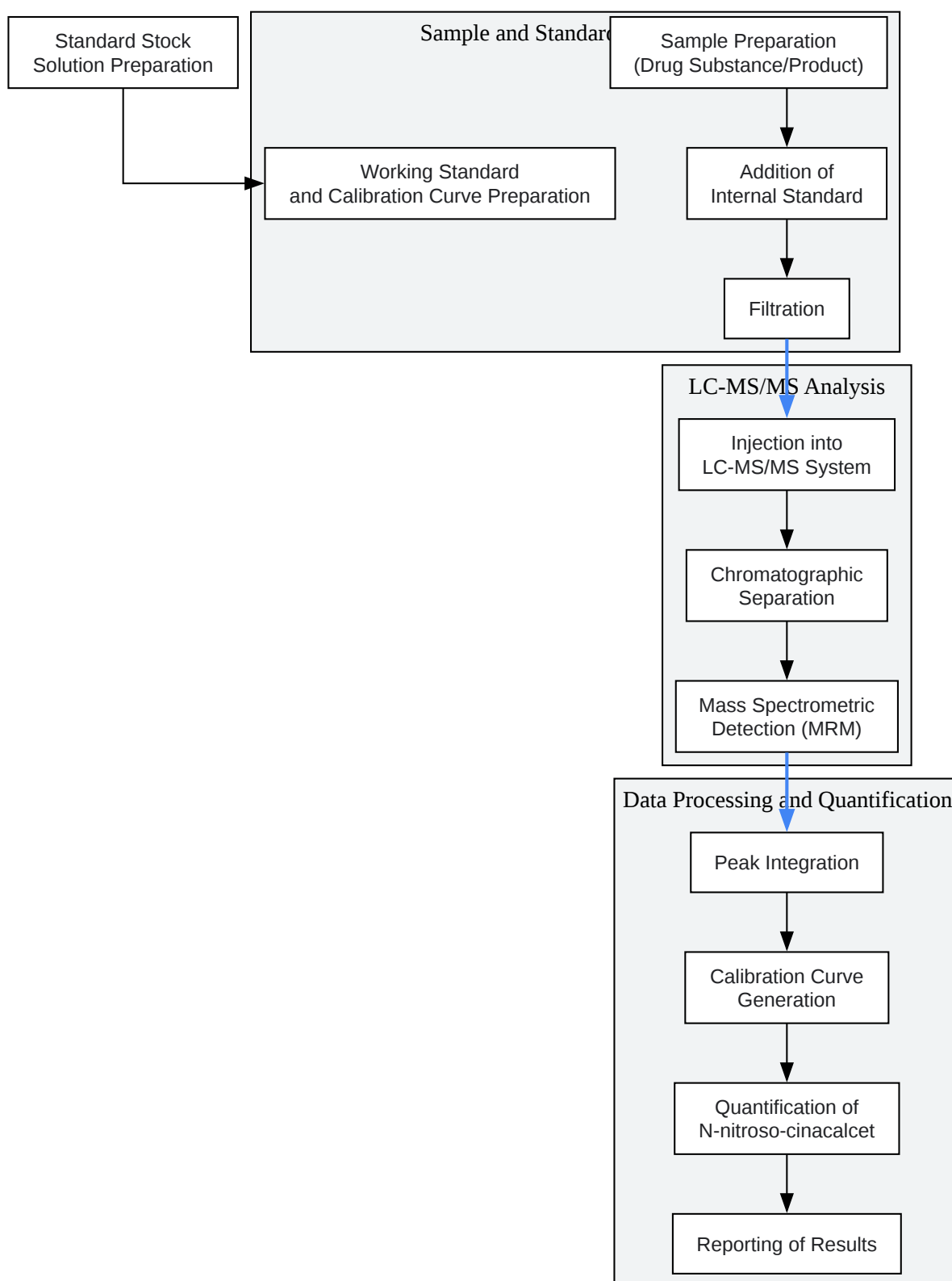
5. Method Validation

The analytical method should be validated according to ICH guidelines, including specificity, linearity, range, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).

Table 4: Summary of Method Validation Parameters (Hypothetical Data)

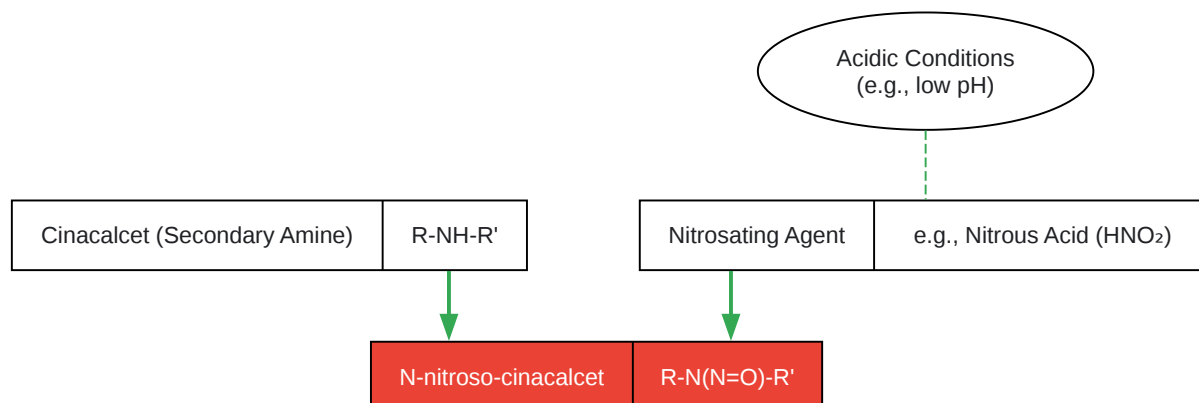
Parameter	Result
Linearity (r^2)	> 0.999
Range	0.1 - 10 ng/mL
LOD	0.03 ng/mL
LOQ	0.1 ng/mL
Accuracy (% Recovery)	95.0 - 105.0%
Precision (% RSD)	< 5%
Specificity	No interference from cinacalcet or other impurities

Visualizations



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Caption: Experimental workflow for the quantification of **N-nitroso-cinacalcet**.



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Caption: Formation pathway of **N-nitroso-cinacalcet** from cinacalcet.

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